

Tripropylammonium Chloride: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Tripropylammonium chloride*

CAS No.: *14488-44-9*

Cat. No.: *B12781274*

[Get Quote](#)

CAS Number: 14488-44-9

This technical guide provides an in-depth overview of **tripropylammonium chloride**, a quaternary ammonium salt with significant applications in chemical synthesis. It is intended for researchers, scientists, and professionals in drug development and related fields. This document details its physicochemical properties, synthesis, and key applications, including its role as a phase transfer catalyst and as a precursor to oxidizing agents.

Physicochemical Properties

Tripropylammonium chloride is a hygroscopic solid at room temperature. Its molecular structure consists of a central nitrogen atom bonded to three propyl groups, with a chloride counterion. The geometry around the nitrogen atom is tetrahedral, consistent with sp^3 hybridization.^[1]

Property	Value
CAS Number	14488-44-9
Molecular Formula	C ₉ H ₂₂ ClN
Molecular Weight	179.73 g/mol [1][2]
IUPAC Name	N,N-dipropylpropan-1-amine hydrochloride[1]
Canonical SMILES	CCCN(CCC)CCC.Cl[1]
Appearance	Solid (hygroscopic)[1]

Synthesis of Tripropylammonium Chloride

The synthesis of **tripropylammonium chloride** is achieved through the quaternization of tripropylamine with hydrochloric acid.[1] This exothermic reaction is typically carried out at ambient temperatures and can be performed without an organic solvent, aligning with green chemistry principles.[1]

Experimental Protocol: Representative Synthesis

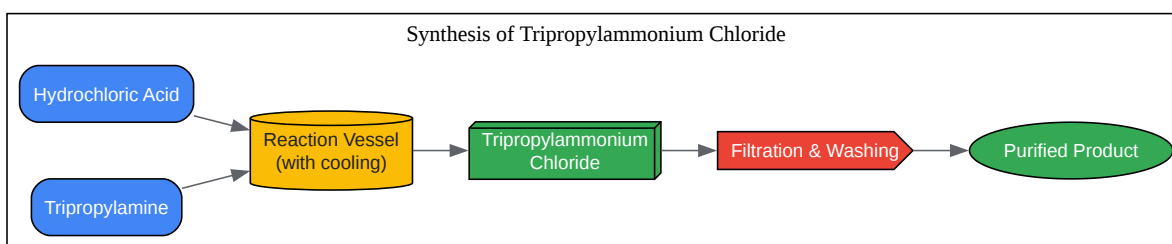
Materials:

- Tripropylamine (C₉H₂₁N)
- Concentrated Hydrochloric Acid (HCl, 37%)
- Diethyl ether (or other suitable non-polar solvent for washing)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Büchner funnel and filter paper

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve a specific molar amount of tripropylamine in a minimal amount of a suitable solvent or use it neat.
- Cool the flask in an ice bath to control the exothermic reaction.
- Slowly add an equimolar amount of concentrated hydrochloric acid dropwise while stirring vigorously.
- After the addition is complete, continue stirring at room temperature for a designated period (e.g., 1-2 hours) to ensure the reaction goes to completion.
- If a precipitate forms, collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the collected solid with a cold, non-polar solvent like diethyl ether to remove any unreacted starting material.
- Dry the purified **tripropylammonium chloride** in a desiccator under vacuum.

Disclaimer: This is a representative protocol based on general chemical principles. Actual reaction conditions, such as solvent choice, temperature, and reaction time, may need to be optimized.



[Click to download full resolution via product page](#)

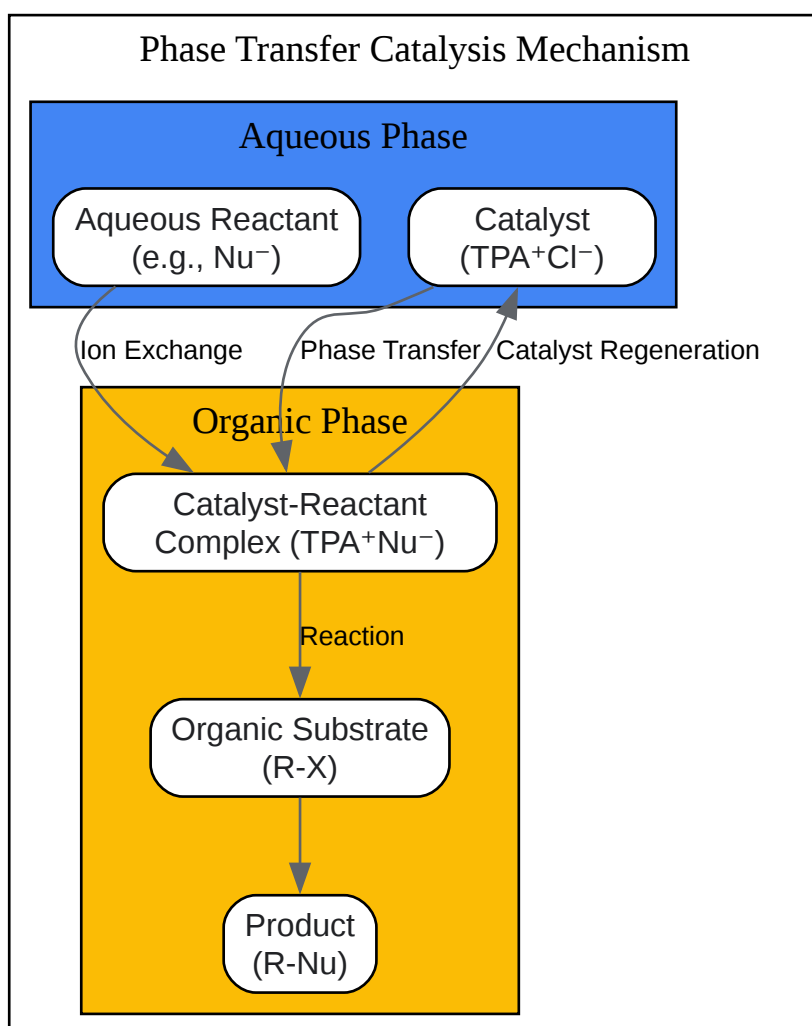
Synthesis Workflow for Tripropylammonium Chloride

Applications in Chemical Synthesis

Phase Transfer Catalysis

Tripropylammonium chloride is an effective phase transfer catalyst (PTC), facilitating reactions between reactants in immiscible phases, such as an aqueous and an organic phase. [1] This is particularly useful in the synthesis of pharmaceutical intermediates and other fine chemicals.[1] For instance, it can be employed in the synthesis of oxetane compounds by enabling the dehydrohalogenation of 3-halo-1-propanol derivatives.[1]

The tripropylammonium cation pairs with an anion from the aqueous phase, transporting it into the organic phase where it can react with the organic substrate. After the reaction, the cation can return to the aqueous phase to repeat the cycle.



[Click to download full resolution via product page](#)

Mechanism of Phase Transfer Catalysis

Precursor for Oxidizing Agents

Tripropylammonium chloride serves as a precursor for the synthesis of tripropylammonium fluorochromate (TriPAFC), a potent and selective oxidizing agent.[1] TriPAFC is particularly effective for the oxidation of primary and secondary alcohols to aldehydes and ketones, respectively.

Materials:

- Chromium(VI) oxide (CrO_3)
- Hydrofluoric acid (HF, 40% aqueous solution)
- Tripropylamine ($\text{C}_9\text{H}_{21}\text{N}$)
- Water
- Beaker
- Magnetic stirrer and stir bar
- Ice bath
- Büchner funnel and filter paper

Procedure:

- In a beaker, dissolve chromium(VI) oxide in water.
- Carefully add hydrofluoric acid to the chromium(VI) oxide solution while stirring.
- Cool the mixture in an ice bath.
- Slowly add tripropylamine to the cooled solution with continuous stirring.
- An orange solid of tripropylammonium fluorochromate will precipitate.

- Collect the precipitate by vacuum filtration.
- Wash the solid with cold water and then with a suitable organic solvent.
- Dry the product under vacuum.

Disclaimer: This protocol involves the use of highly corrosive and toxic reagents (Chromium(VI) oxide and hydrofluoric acid). It should only be performed by trained personnel in a well-ventilated fume hood with appropriate personal protective equipment.

Spectroscopic Data

While specific, high-resolution spectra for **tripropylammonium chloride** are not readily available in public databases, the expected spectral features can be inferred from its structure.

Expected ^1H NMR Spectral Features:

- A triplet corresponding to the methyl protons ($-\text{CH}_3$).
- A multiplet (sextet) for the methylene protons adjacent to the methyl groups ($-\text{CH}_2-\text{CH}_3$).
- A multiplet (triplet) for the methylene protons adjacent to the nitrogen atom ($\text{N}-\text{CH}_2-$).
- A broad singlet for the ammonium proton ($\text{N}-\text{H}^+$).

Expected FT-IR Spectral Features:

- C-H stretching vibrations for the propyl groups in the region of $2800\text{--}3000\text{ cm}^{-1}$.
- N-H stretching vibration for the ammonium group, likely a broad band around $3000\text{--}3300\text{ cm}^{-1}$.
- C-H bending vibrations in the region of $1300\text{--}1500\text{ cm}^{-1}$.
- C-N stretching vibrations.

This technical guide provides a foundational understanding of **tripropylammonium chloride** for its application in research and development. For specific applications, further optimization of

the described protocols may be necessary.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tripropylammonium chloride (14488-44-9) for sale [vulcanchem.com]
- 2. Tripropyl-ammonium-chlorid | C₉H₂₂ClN | CID 13908426 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Tripropylammonium Chloride: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12781274/docs#tripropylammonium-chloride-a-comprehensive-technical-guide-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)